

physical and chemical properties of N-Methyl-p-(o-tolylazo)aniline

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Compound of Interest

Compound Name: *N-Methyl-p-(o-tolylazo)aniline*

Cat. No.: B090830

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An In-depth Technical Guide to N-Methyl-p-(o-tolylazo)aniline

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and biological activities of **N-Methyl-p-(o-tolylazo)aniline**. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Identity and Physical Properties

N-Methyl-p-(o-tolylazo)aniline, with the CAS number 17018-24-5, is an aromatic azo compound.^[1] While specific experimental data for this compound is limited in publicly available literature, its fundamental properties can be summarized.

Table 1: Physical and Chemical Properties of **N-Methyl-p-(o-tolylazo)aniline** and Related Compounds

Property	N-Methyl-p-(o-tolylazo)aniline	N-Methylaniline (Precursor)	p-Toluidine (Precursor)
CAS Number	17018-24-5[1]	100-61-8[2][3]	106-49-0
Molecular Formula	C ₁₄ H ₁₅ N ₃ [1]	C ₇ H ₉ N[2][3]	C ₇ H ₉ N
Molecular Weight	225.32 g/mol [1]	107.15 g/mol [3]	107.15 g/mol
Appearance	Not specified	Colorless to brown viscous liquid[3]	White solid
Melting Point	Not specified	-57 °C[2]	43-45 °C
Boiling Point	Not specified	195 °C[2]	200 °C
Solubility	Not specified	Insoluble in water[3]	Slightly soluble in water
Density	Not specified	0.989 g/mL at 25 °C[3]	1.046 g/cm ³

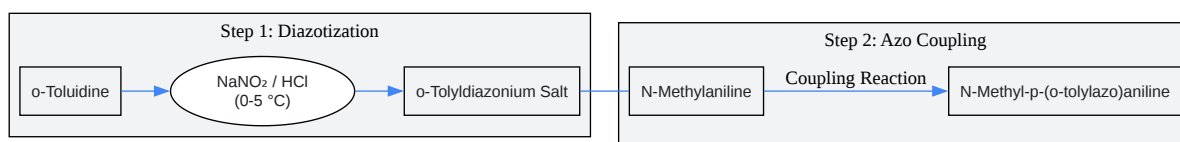
Synthesis and Characterization

A plausible synthetic route for **N-Methyl-p-(o-tolylazo)aniline** involves a diazo coupling reaction, a standard method for preparing azo dyes.

General Synthesis Protocol

The synthesis would typically proceed in two main steps:

- **Diazotization of o-Toluidine:** o-Toluidine is treated with a cold solution of sodium nitrite (NaNO₂) and a strong acid, such as hydrochloric acid (HCl), to form the o-tolyldiazonium salt. This reaction is highly exothermic and must be carried out at low temperatures (0-5 °C) to prevent the decomposition of the diazonium salt.
- **Azo Coupling with N-Methylaniline:** The resulting o-tolyldiazonium salt solution is then slowly added to a solution of N-methylaniline, typically in a neutral or slightly acidic medium. The electrophilic diazonium ion attacks the electron-rich aromatic ring of N-methylaniline, usually at the para position, to form the azo compound **N-Methyl-p-(o-tolylazo)aniline**.



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A plausible synthetic workflow for **N-Methyl-p-(o-tolylazo)aniline**.

Characterization

The synthesized compound would be characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would confirm the chemical structure by identifying the different types of protons and carbons and their connectivity.
- Infrared (IR) Spectroscopy: IR spectroscopy would show characteristic absorption bands for the N-H bond in the secondary amine, C-H bonds of the aromatic rings, and the N=N azo bond.
- Mass Spectrometry (MS): Mass spectrometry would determine the molecular weight of the compound and provide information about its fragmentation pattern, further confirming the structure.
- High-Performance Liquid Chromatography (HPLC): HPLC can be used to assess the purity of the compound. A method similar to that developed for 2-methyl-4-(2-tolylazo)aniline could be adapted, using a C18 column with a methanol-water mobile phase and UV detection.^[4]
^[5]

Biological Activity and Metabolism

Toxicological Profile

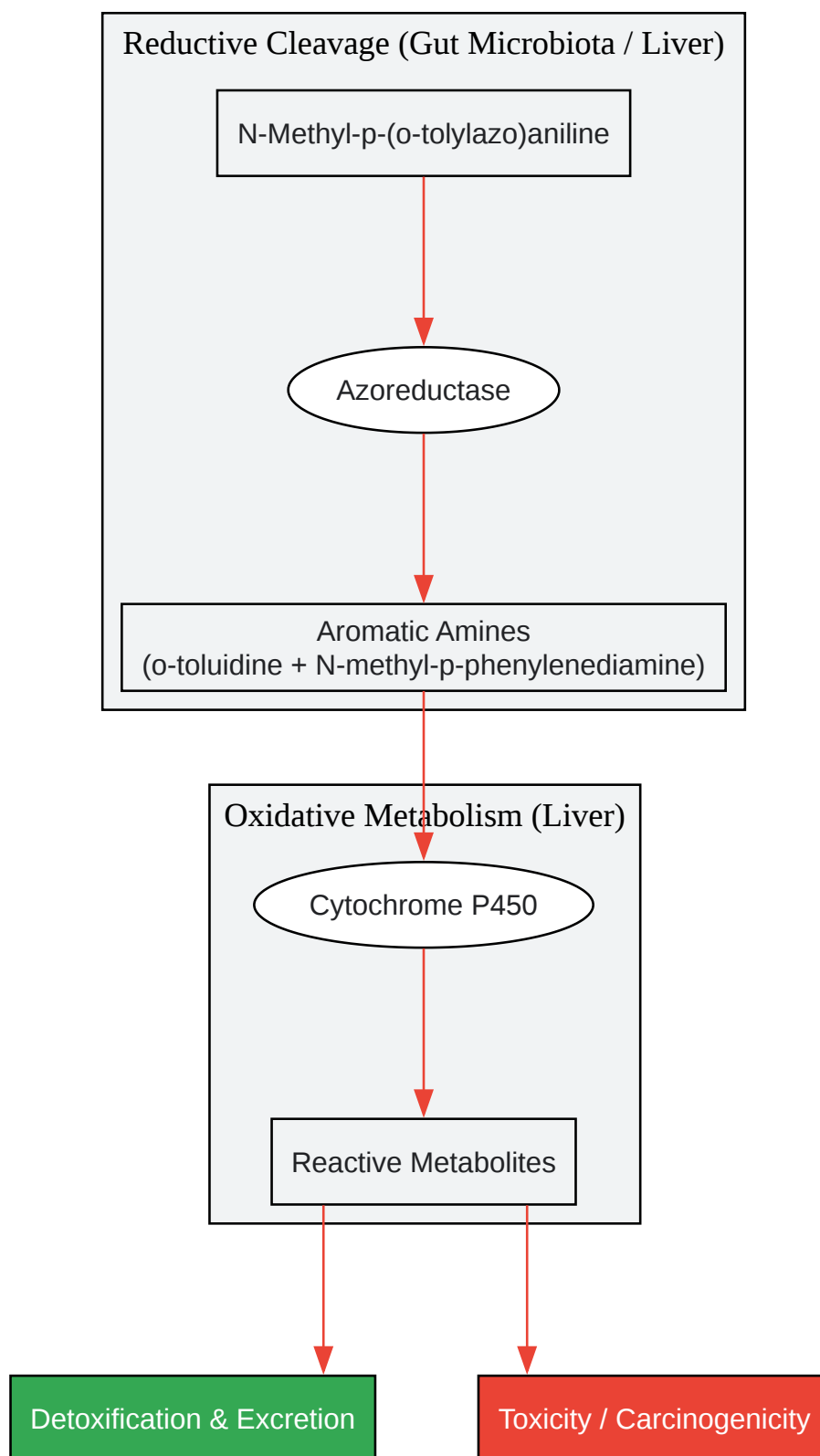
The Registry of Toxic Effects of Chemical Substances (RTECS) classifies **N-Methyl-p-(o-tolylazo)aniline** as a tumorigen.^[1] This is consistent with the known carcinogenicity of some

other azo dyes and their metabolites. For instance, p-Chloro-o-toluidine, a structurally related aromatic amine, is reasonably anticipated to be a human carcinogen.[6] Studies on N-methylaniline have also raised concerns about its potential carcinogenicity and mutagenicity.[7]

Metabolism of Azo Dyes

Azo dyes are generally metabolized in the body through a two-step process involving initial reduction of the azo bond followed by oxidation of the resulting aromatic amines.[8]

- **Reductive Cleavage:** The azo bond ($-N=N-$) is cleaved by azoreductase enzymes, which are present in the liver and, more significantly, in the gut microbiota.[9][10] This reduction breaks the molecule into two aromatic amines. In the case of **N-Methyl-p-(o-tolylazo)aniline**, this would yield o-toluidine and N-methyl-p-phenylenediamine.
- **Oxidative Metabolism:** The resulting aromatic amines can then undergo further metabolism, primarily in the liver, through oxidation reactions catalyzed by cytochrome P450 enzymes. This can lead to the formation of reactive metabolites that can bind to DNA and other macromolecules, potentially initiating carcinogenic processes.[8]



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